

# Physical properties of "Methyl 8-chloro-8-oxooctanoate" (density, refractive index)

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## Compound of Interest

Compound Name: Methyl 8-chloro-8-oxooctanoate

Cat. No.: B1587517

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An In-Depth Technical Guide to the Physical Properties of **Methyl 8-chloro-8-oxooctanoate**

## Authored by: A Senior Application Scientist Introduction

**Methyl 8-chloro-8-oxooctanoate**, a bifunctional organic molecule with the chemical formula  $C_9H_{15}ClO_3$  and a molecular weight of approximately 206.67 g/mol, is a compound of significant interest in synthetic organic chemistry and drug development.<sup>[1][2]</sup> Identified by its CAS number 41624-92-4, this ester and acyl chloride serves as a versatile intermediate in the synthesis of more complex molecules, including histone deacetylase (HDAC) inhibitors for potential cancer and inflammatory disease therapies.<sup>[3][4]</sup> A thorough understanding of its physical properties, such as density and refractive index, is paramount for researchers and drug development professionals to ensure purity, proper handling, and successful integration into synthetic pathways. This guide provides a detailed examination of these key physical characteristics and the methodologies for their accurate determination.

## Core Physical Properties at a Glance

The physical properties of a compound are critical identifiers and indicators of purity. For **Methyl 8-chloro-8-oxooctanoate**, which typically presents as a colorless to pale yellow liquid, density and refractive index are fundamental parameters for quality control in a laboratory or industrial setting.<sup>[1]</sup>

Physical Property	Value	Conditions
Density	1.456 g/mL	at 25 °C[3][5]
Refractive Index	1.45	at 20 °C (D-line)[3][5]
Molecular Weight	206.67 g/mol	
CAS Number	41624-92-4	
Appearance	Colorless to pale yellow liquid	[1]

## In-Depth Analysis of Physical Properties

### Density: A Measure of Mass and Purity

The density of **Methyl 8-chloro-8-oxooctanoate** is reported to be 1.456 g/mL at 25 °C.[3][5] This value, significantly greater than that of water, is a crucial parameter for several reasons. In a research context, it is a key constant for converting mass to volume, which is essential for accurate reagent measurement in synthesis. Deviations from this literature value can indicate the presence of impurities or residual solvents from its synthesis, such as tetrahydrofuran.

### Refractive Index: An Insight into Electronic Structure and Purity

The refractive index, a dimensionless number that describes how fast light travels through the material, is a highly sensitive measure of a substance's purity. For **Methyl 8-chloro-8-oxooctanoate**, the value is documented as 1.45 at 20°C, measured using the sodium D-line ( $n_{20/D}$ ).[3][5] This property is dependent on the electronic structure of the molecule. The presence of the chlorine atom and the carbonyl groups contributes to this specific refractive index. Any variation from this value is a strong indicator of contamination, making it an indispensable quality control check upon receiving or synthesizing a new batch of the compound.

## Experimental Protocols for Property Determination

To ensure the integrity of experimental work, the physical properties of **Methyl 8-chloro-8-oxooctanoate** should be verified. The following protocols outline the standardized procedures for determining its density and refractive index.

## Protocol 1: Density Determination using a Pycnometer

The use of a pycnometer, or specific gravity bottle, is a precise method for determining the density of a liquid. The principle lies in accurately measuring the volume of the pycnometer and then the mass of the liquid required to fill that volume.

### Methodology:

- Cleaning and Calibration:

- Thoroughly clean the pycnometer and its stopper with a suitable solvent (e.g., acetone), followed by distilled water.
- Dry the pycnometer completely in an oven and allow it to cool to ambient temperature in a desiccator.
- Accurately weigh the empty, dry pycnometer ( $m_1$ ).
- Fill the pycnometer with distilled water of a known temperature (e.g., 25 °C) and insert the stopper, ensuring any excess water is expelled through the capillary.
- Dry the exterior of the pycnometer and weigh it ( $m_2$ ). The mass of the water is ( $m_2 - m_1$ ). The volume of the pycnometer ( $V$ ) can be calculated using the known density of water at that temperature.

- Sample Measurement:

- Empty and dry the pycnometer as described above.
- Fill the pycnometer with **Methyl 8-chloro-8-oxooctanoate**, ensuring the temperature of the liquid is controlled to 25 °C.
- Insert the stopper, wipe away any excess liquid, and weigh the filled pycnometer ( $m_3$ ).

- Calculation:

- The mass of the sample is ( $m_3 - m_1$ ).

- The density ( $\rho$ ) of the sample is calculated as:  $\rho = (m_3 - m_1) / V$ .

**Trustworthiness and Self-Validation:** The accuracy of this method is contingent upon precise temperature control, as density is temperature-dependent. Calibrating the pycnometer with high-purity water at the same temperature as the sample measurement minimizes systematic errors. Performing the measurement in triplicate and averaging the results ensures the reliability of the obtained value.



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Caption: Workflow for Density Determination using a Pycnometer.

## Protocol 2: Refractive Index Measurement using an Abbe Refractometer

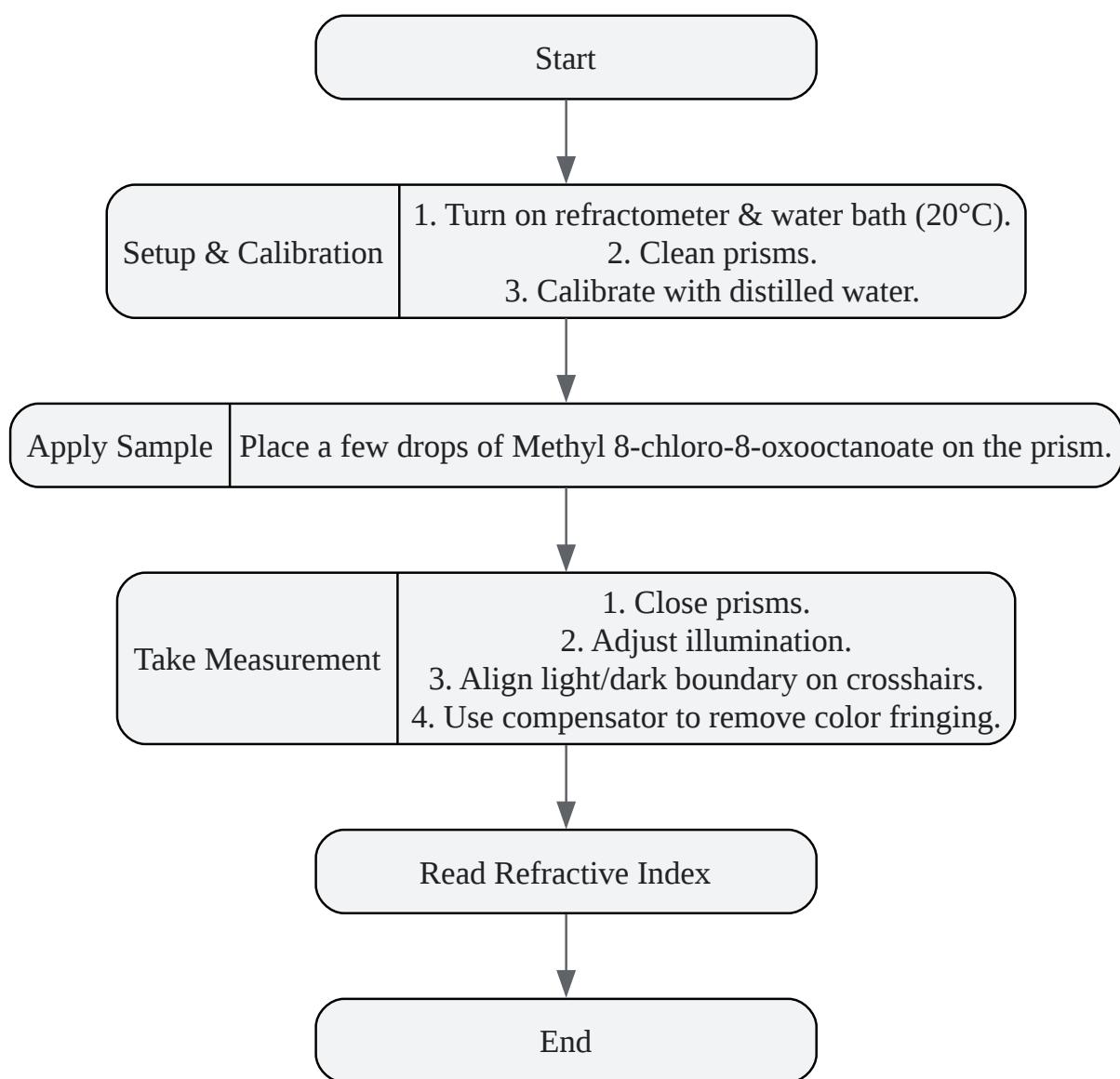
An Abbe refractometer is a standard laboratory instrument for the measurement of the refractive index of liquids.

### Methodology:

- Instrument Setup and Calibration:
  - Turn on the refractometer and the attached circulating water bath, setting the temperature to 20 °C. Allow the instrument to equilibrate.
  - Clean the surfaces of the illuminating and refracting prisms with a soft tissue moistened with a suitable solvent (e.g., ethanol or acetone).
  - Calibrate the instrument using a standard with a known refractive index at 20 °C, such as distilled water.

- Sample Application:
  - Using a clean pipette, place a few drops of **Methyl 8-chloro-8-oxooctanoate** onto the surface of the lower prism.
  - Close the prisms firmly to ensure the liquid spreads into a thin, uniform film.
- Measurement:
  - Adjust the light source and mirror to achieve optimal illumination of the field of view.
  - Rotate the coarse and fine adjustment knobs until the dividing line between the light and dark fields is sharp and centered on the crosshairs.
  - If color fringing is observed (chromatic aberration), adjust the compensator dial to eliminate it.
  - Read the refractive index value from the instrument's scale.

**Trustworthiness and Self-Validation:** The precision of the Abbe refractometer is highly dependent on temperature control and proper calibration. Ensuring the prisms are scrupulously clean before each measurement prevents cross-contamination and inaccurate readings. As with density measurement, performing multiple readings and taking an average validates the result.

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Caption: Workflow for Refractive Index Measurement.

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- To cite this document: BenchChem. [Physical properties of "Methyl 8-chloro-8-oxooctanoate" (density, refractive index)]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1587517#physical-properties-of-methyl-8-chloro-8-oxooctanoate-density-refractive-index>]

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